

Synthesizing the Immunogenic Peptide TSYKFESV: A Guide for Researchers

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Compound of Interest

Compound Name: B8R 20-27

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Application Notes and Protocols for the Synthesis, Purification, and Characterization of the Vaccinia Virus-Derived Peptide TSYKFESV

Introduction

The octapeptide TSYKFESV is a well-characterized, immunodominant epitope derived from the B8R protein of the Vaccinia virus.[1] When presented by the Major Histocompatibility Complex (MHC) class I molecule H-2Kb, it elicits a robust CD8+ T-cell response, making it a valuable tool in immunological research, particularly in the development of T-cell-based vaccines and immunotherapies. This document provides detailed application notes and protocols for the chemical synthesis, purification, and characterization of the TSYKFESV peptide, intended for researchers, scientists, and professionals in drug development.

Synthesis Strategies for TSYKFESV

The primary method for synthesizing peptides of this length is Solid-Phase Peptide Synthesis (SPPS). This technique offers significant advantages over traditional liquid-phase synthesis, including ease of purification and the ability to automate the process. The most common and recommended approach for TSYKFESV synthesis is the Fmoc/tBu (9-fluorenylmethyloxycarbonyl/tert-butyl) strategy.

Solid-Phase Peptide Synthesis (SPPS)

In SPPS, the peptide is assembled sequentially while one end is covalently attached to an insoluble polymer resin. This allows for the easy removal of excess reagents and byproducts by simple filtration and washing. The Fmoc/tBu strategy utilizes the base-labile Fmoc group for the protection of the α -amino group of the amino acids and acid-labile tert-butyl-based protecting groups for the amino acid side chains.

Key Advantages of Fmoc-SPPS for TSYKFESV:

- **High Purity:** Capable of producing high-purity peptides.
- **Efficiency:** The process is relatively fast, especially with modern automated synthesizers.
- **Scalability:** The synthesis can be scaled from milligram to gram quantities.

Quantitative Data on TSYKFESV Synthesis

While specific yield and purity data for every peptide synthesis can vary depending on the specific instrumentation, reagents, and techniques used, the following table summarizes expected quantitative outcomes for the synthesis of TSYKFESV using a standard Fmoc-SPPS protocol.

Parameter	Expected/Typical Value	Notes
Crude Peptide Yield	70-85%	Based on the initial loading capacity of the resin. This is the weight of the peptide cleaved from the resin before purification.
Crude Peptide Purity	50-70%	Determined by analytical HPLC. The main impurities are typically deletion sequences (missing one or more amino acids) and truncated sequences.
Purified Peptide Yield	20-40%	Final yield after purification by preparative HPLC. The yield is highly dependent on the efficiency of the purification process.
Final Peptide Purity	>95%	Purity of the final lyophilized peptide as determined by analytical HPLC. For immunological studies, a purity of >95% is generally recommended.
Molecular Weight	~989.1 Da	Theoretical monoisotopic mass. This is confirmed by mass spectrometry.

Experimental Protocols

Protocol 1: Fmoc-Based Solid-Phase Synthesis of TSYKFESV

This protocol outlines the manual synthesis of the TSYKFESV peptide on a 0.1 mmol scale.

Materials:

- Rink Amide MBHA resin (0.1 mmol)
- Fmoc-protected amino acids (Fmoc-Thr(tBu)-OH, Fmoc-Ser(tBu)-OH, Fmoc-Tyr(tBu)-OH, Fmoc-Lys(Boc)-OH, Fmoc-Phe-OH, Fmoc-Glu(OtBu)-OH, Fmoc-Ser(tBu)-OH, Fmoc-Val-OH) (0.3 mmol each)
- Coupling reagents: HBTU (0.3 mmol), HOBt (0.3 mmol)
- Base: N,N-Diisopropylethylamine (DIPEA) (0.6 mmol)
- Solvents: N,N-Dimethylformamide (DMF), Dichloromethane (DCM)
- Deprotection solution: 20% piperidine in DMF
- Cleavage cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% water
- Cold diethyl ether
- Solid-phase synthesis vessel
- Shaker

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for 30 minutes in the synthesis vessel.
- Fmoc Deprotection:
 - Drain the DMF.
 - Add the 20% piperidine in DMF solution and shake for 5 minutes.
 - Drain the solution.
 - Add fresh 20% piperidine in DMF and shake for 15 minutes.
 - Drain and wash the resin with DMF (5 times).

- Amino Acid Coupling (repeated for each amino acid in the sequence from C-terminus to N-terminus: V, S, E, F, K, Y, S, T):
 - In a separate vial, dissolve the Fmoc-amino acid, HBTU, and HOBt in DMF.
 - Add DIPEA and pre-activate for 2 minutes.
 - Add the activated amino acid solution to the resin.
 - Shake for 1-2 hours.
 - Drain and wash the resin with DMF (3 times) and DCM (3 times).
 - Perform a Kaiser test to confirm the completion of the coupling reaction.
- Final Fmoc Deprotection: After coupling the final amino acid (Threonine), perform a final Fmoc deprotection as described in step 2.
- Cleavage and Deprotection:
 - Wash the resin with DCM and dry under vacuum.
 - Add the cleavage cocktail to the resin and shake for 2-3 hours at room temperature.
 - Filter the resin and collect the filtrate containing the peptide.
 - Precipitate the crude peptide by adding the filtrate to cold diethyl ether.
 - Centrifuge to pellet the peptide, decant the ether, and wash the pellet with cold ether twice.
 - Dry the crude peptide pellet under vacuum.

Protocol 2: Purification of TSYKFESV by Preparative HPLC

Materials:

- Crude TSYKFESV peptide
- Preparative Reverse-Phase HPLC system with a C18 column
- Solvent A: 0.1% TFA in water
- Solvent B: 0.1% TFA in acetonitrile
- Lyophilizer

Procedure:

- Sample Preparation: Dissolve the crude peptide in a minimal amount of a solution containing water and a small amount of acetonitrile.
- HPLC Method:
 - Equilibrate the C18 column with 95% Solvent A and 5% Solvent B.
 - Inject the dissolved crude peptide onto the column.
 - Elute the peptide using a linear gradient of Solvent B (e.g., 5% to 65% over 60 minutes) at a suitable flow rate.
 - Monitor the elution profile at 214 nm and 280 nm.
- Fraction Collection: Collect fractions corresponding to the major peptide peak.
- Purity Analysis: Analyze the purity of the collected fractions using analytical HPLC.
- Lyophilization: Pool the fractions with the desired purity (>95%) and lyophilize to obtain the final purified peptide as a white powder.

Protocol 3: Characterization of TSYKFESV by Mass Spectrometry

Materials:

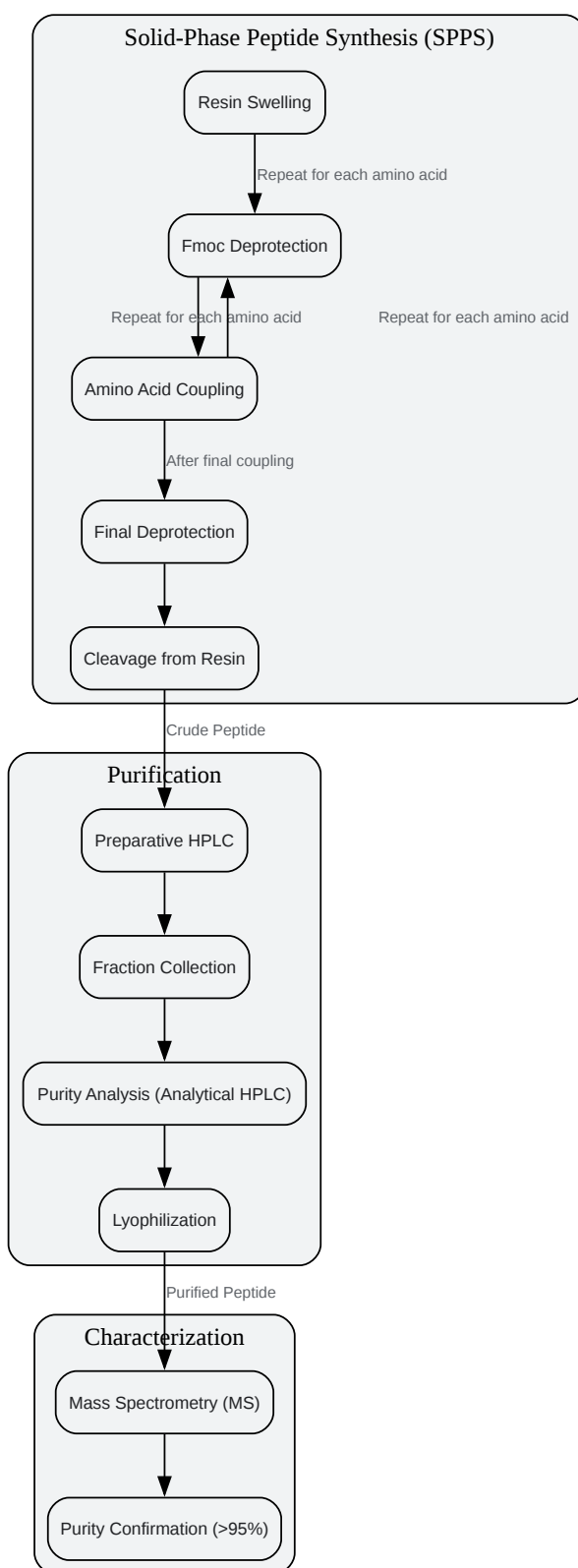
- Purified TSYKFESV peptide
- Mass spectrometer (e.g., MALDI-TOF or ESI-MS)
- Appropriate matrix for MALDI-TOF (e.g., α -cyano-4-hydroxycinnamic acid)

Procedure:

- **Sample Preparation:** Prepare the sample according to the instrument's requirements. For MALDI-TOF, co-crystallize the peptide with the matrix on the target plate. For ESI-MS, dissolve the peptide in a suitable solvent.
- **Mass Analysis:** Acquire the mass spectrum in the positive ion mode.
- **Data Interpretation:** Compare the observed molecular weight with the theoretical molecular weight of TSYKFESV (~989.1 Da).

Visualizations

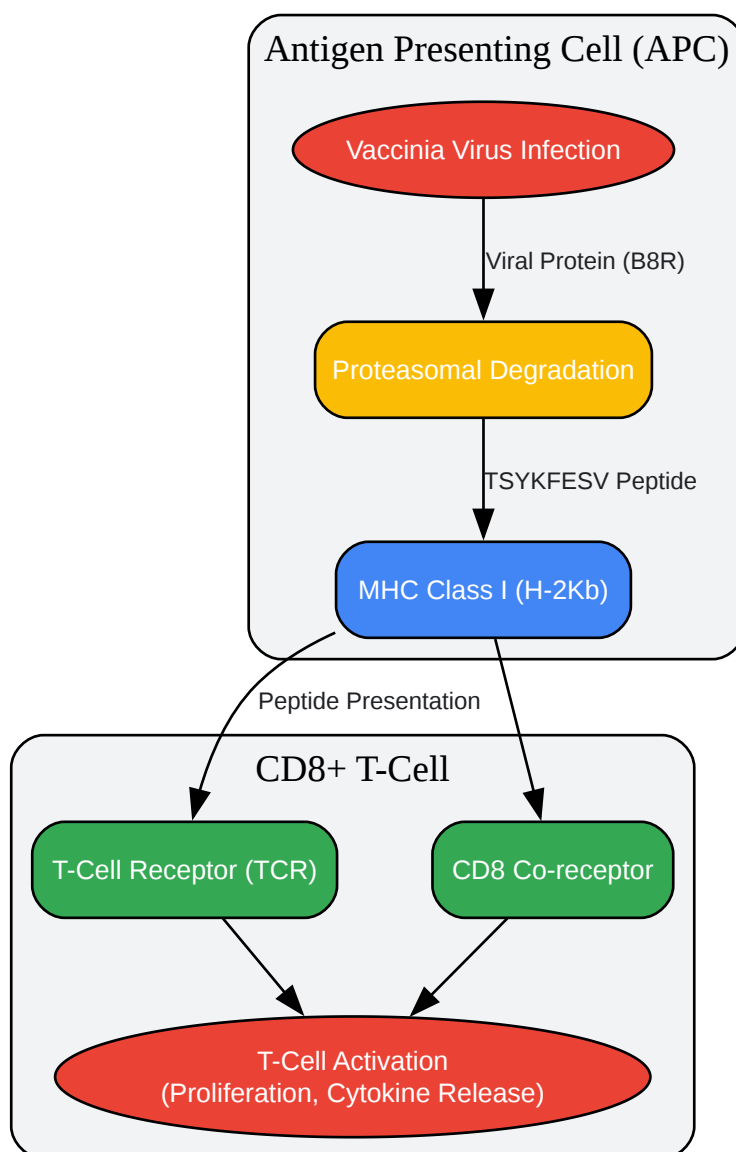
Experimental Workflow



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Caption: Workflow for the synthesis and quality control of TSYKFESV peptide.

T-Cell Activation Pathway



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Caption: TSYKFESV peptide presentation and subsequent CD8+ T-cell activation.

Conclusion

The synthesis of the TSYKFESV peptide via Fmoc-SPPS is a robust and reproducible method that yields high-purity material suitable for immunological research. The protocols provided herein offer a comprehensive guide for the successful synthesis, purification, and characterization of this important viral epitope. Adherence to these detailed procedures will

enable researchers to produce high-quality TSYKFESV for their studies in vaccine development and cellular immunology.

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References

- 1. H2-Kb | VV B8R 20-27 | TSYKFESV | NIH Tetramer Core Facility
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